

Prudent Disposal of (-)-Hydroxydihydrobovolide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (-)-Hydroxydihydrobovolide

Cat. No.: B1201478

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Essential Safety and Disposal Information for Researchers

(-)-Hydroxydihydrobovolide, while not classified as a hazardous substance or mixture according to available safety data sheets, requires careful handling and disposal in accordance with standard laboratory safety protocols and environmental regulations.^[1] This guide provides essential information for the proper disposal of **(-)-Hydroxydihydrobovolide**, ensuring the safety of laboratory personnel and the protection of the environment.

Key Safety and Handling Information

Before handling **(-)-Hydroxydihydrobovolide**, it is crucial to be familiar with its properties and the necessary safety precautions.

Property	Data	Reference
Molecular Formula	C ₁₁ H ₁₈ O ₃	^[1]
Molecular Weight	198.26 g/mol	^[1]
CAS Number	124097-54-7	^[1]
Hazard Classification	Not a hazardous substance or mixture.	^[1]

Despite its non-hazardous classification, adherence to good laboratory practices is paramount. This includes wearing appropriate personal protective equipment (PPE) such as safety goggles with side-shields, protective gloves, and impervious clothing.[1][2] Ensure adequate ventilation in the work area and have an accessible safety shower and eye wash station.[1]

Spill Management

In the event of a spill, the following steps should be taken:

- **Evacuate and Ventilate:** Evacuate personnel from the immediate area and ensure adequate ventilation.[1]
- **Containment:** Prevent further leakage or spillage. Do not let the product enter drains, water courses, or the soil.[1][3]
- **Clean-up:** For small spills, use appropriate tools to place the material into a suitable waste disposal container. For large spills, a shovel can be used for the same purpose.[2] Avoid breathing vapors, mist, dust, or gas.[1]

Proper Disposal Protocol

The primary principle for the disposal of **(-)-Hydroxydihydrobovolide** is to prevent its release into the environment. Waste must be disposed of in accordance with all applicable federal, state, and local environmental control regulations.[2]

Step-by-Step Disposal Procedure:

- **Waste Collection:** Collect waste **(-)-Hydroxydihydrobovolide** and any contaminated materials (e.g., filter paper, gloves, absorbent pads) in a clearly labeled, sealed container.
- **Storage:** Store the waste container in a designated, secure area away from incompatible materials. While specific incompatibilities for **(-)-Hydroxydihydrobovolide** are not listed, it is prudent to avoid storage with strong oxidizing agents.[2]
- **Professional Disposal:** Arrange for the disposal of the chemical waste through a licensed and approved waste disposal company. Do not attempt to dispose of this chemical down the drain or in regular trash.[3]

- Documentation: Maintain records of the disposal, including the date, quantity, and the waste disposal contractor used, in accordance with institutional and regulatory requirements.

Experimental Workflow for Disposal



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Caption: Workflow for the proper disposal of **(-)-Hydroxydihydrobovolide**.

This structured approach to the disposal of **(-)-Hydroxydihydrobovolide** ensures that all safety and environmental considerations are met, fostering a culture of responsibility and safety within the laboratory.

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- To cite this document: BenchChem. [Prudent Disposal of (-)-Hydroxydihydrobovolide: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201478#hydroxydihydrobovolide-proper-disposal-procedures]

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